

Metabolic Modulation via Glycogen Phosphorylase (GP) Inhibition

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Compound of Interest

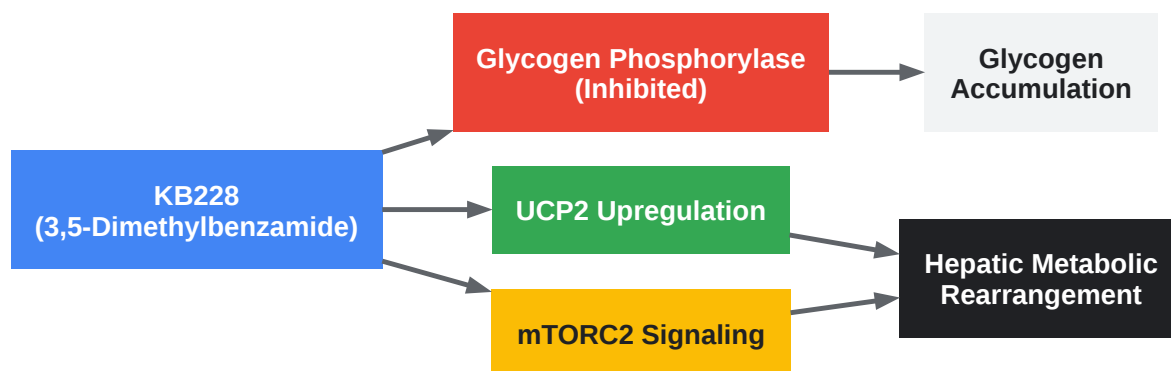
Compound Name: 3,5-Dimethylbenzamide

CAS No.: 5692-35-3

Cat. No.: B1616538

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Causality & Mechanism of Action Glycogen phosphorylase (GP) is the rate-limiting enzyme in glycogenolysis, making it a primary target for managing hyperglycemia in diabetes. The 3,5-dimethylbenzoyl group, when conjugated to a glucose mimic (as seen in the derivative KB228), fits precisely into the allosteric site of GP[1]. This binding not only inhibits glucose release but triggers a compensatory metabolic rearrangement. The cell accommodates the resulting glycogen accumulation by upregulating uncoupling protein-2 (UCP2) and mammalian target of rapamycin complex 2 (mTORC2) signaling, which collectively enhance mitochondrial oxygen consumption and hepatic glucose uptake[2].



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Pathway of KB228-mediated Glycogen Phosphorylase inhibition and metabolic accommodation.

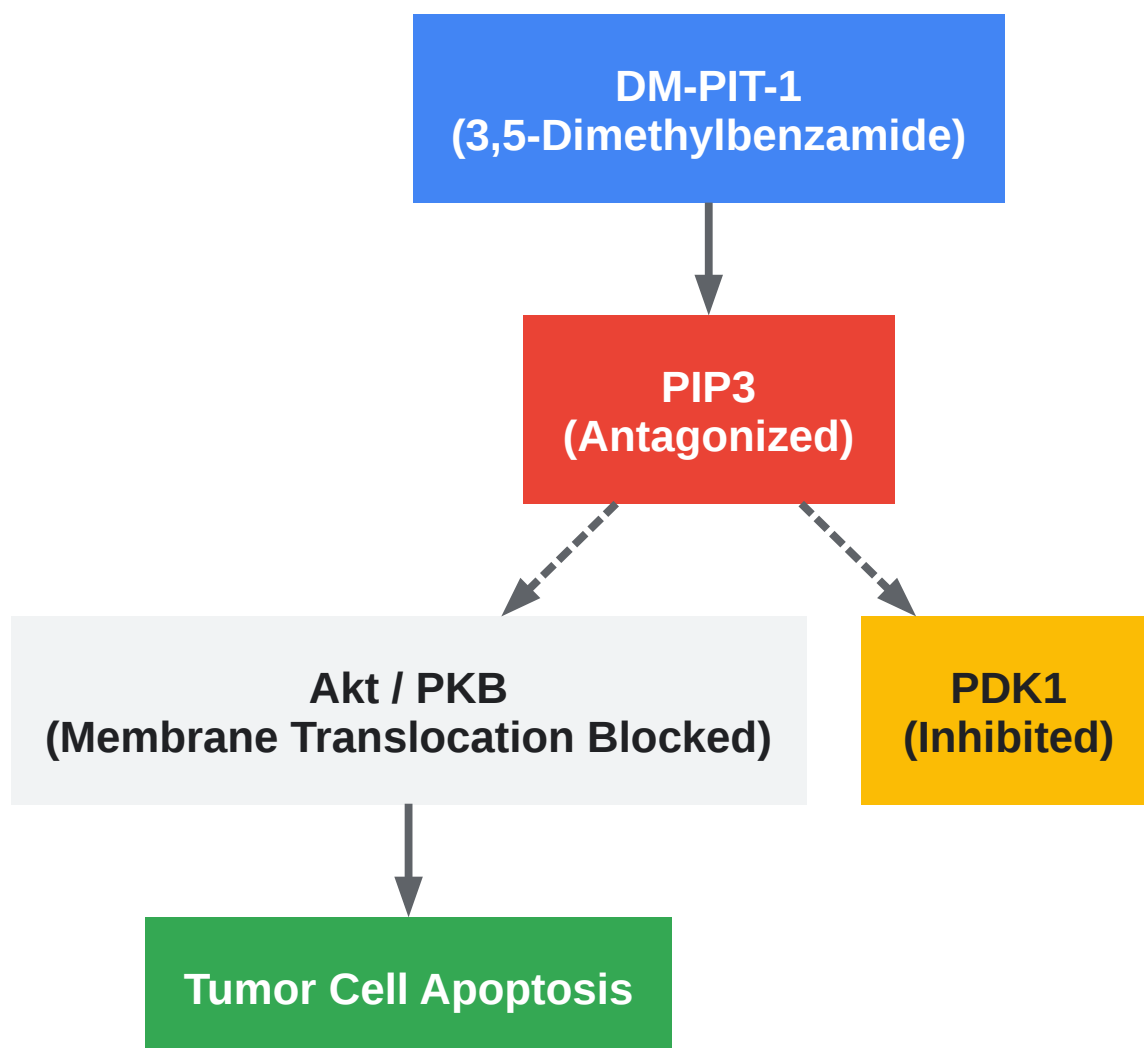
Protocol 1: In Vitro GP Inhibition and UCP2 Expression Assay

- **Rationale:** HepG2 cells are selected due to their robust hepatic metabolic profile. KB228 is administered to evaluate both direct GP inhibition and the secondary UCP2-mediated metabolic accommodation.
- **Self-Validating System:** The assay includes a vehicle-only negative control (establishing baseline GP activity) and a known GP inhibitor (e.g., CP-316819) as a positive control. If the positive control fails to reduce glycogen breakdown relative to the vehicle, the assay is invalidated.
- **Methodology:**
 - **Cell Culture:** Seed HepG2 cells in DMEM containing 10% FBS, incubating at 37°C with 5% CO₂ until 80% confluent.
 - **Compound Administration:** Treat cells with 10 µM KB228 (dissolved in DMSO, final DMSO concentration <0.1%) for 24 hours[2].
 - **Glycogen Assay:** Lyse cells and utilize a colorimetric Glycogen Assay Kit (measuring absorbance at 570 nm) to quantify intracellular glycogen accumulation.
 - **RNA Extraction & RT-qPCR:** Extract total RNA using TRIzol reagent. Synthesize cDNA and perform qPCR targeting the UCP2 gene, using GAPDH as the endogenous reference gene to normalize expression levels[1].

Oncology Targeting via PIP3 Antagonism and PARP-1 Trapping

Causality & Mechanism of Action In oncology, the **3,5-dimethylbenzamide** scaffold has been successfully utilized to target lipid signaling. DM-PIT-1 is a non-phosphoinositide PIP3 antagonist. By binding directly to PIP3, the **3,5-dimethylbenzamide** derivative sterically

occludes the pleckstrin homology (PH) domains of downstream kinases like Akt and PDK1, preventing their membrane translocation and subsequent activation. Furthermore, in silico and in vitro models have identified **3,5-dimethylbenzamide** as a privileged motif for Poly (ADP-ribose) polymerase-1 (PARP-1) inhibitors, where the benzamide core mimics the nicotinamide moiety of NAD⁺, trapping PARP-1 on damaged DNA and inducing synthetic lethality in cancer cells[3].



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DM-PIT-1 antagonism of PIP3, preventing Akt/PDK1 translocation and inducing apoptosis.

Protocol 2: PIP3-Akt Membrane Translocation Assay

- **Rationale:** DM-PIT-1 has poor aqueous solubility, so it is formulated in PEG-PE mixed micelles to achieve a 1 mM working concentration, ensuring adequate cellular delivery. U87MG cells are used because glioblastomas typically exhibit hyperactive PI3K/Akt signaling.
- **Self-Validating System:** The protocol utilizes subcellular fractionation. The purity of the fractions is validated by probing for compartment-specific markers: Na⁺/K⁺ ATPase for the membrane fraction and GAPDH for the cytosol. If GAPDH appears in the membrane fraction, the fractionation failed, and the blot cannot be trusted.
- **Methodology:**
 - **Micelle Formulation:** Encapsulate DM-PIT-1 in PEG-PE micelles to enhance bioavailability and solubility up to 1 mM.
 - **Cell Treatment:** Expose U87MG cells to 50 μM micellar DM-PIT-1 for 24 hours.
 - **Subcellular Fractionation:** Use a differential centrifugation-based fractionation kit to separate the cytosolic and plasma membrane fractions.
 - **Western Blotting:** Resolve proteins via SDS-PAGE. Probe the membrane fraction for p-Akt (Ser473) to assess the blockade of membrane translocation.
 - **Validation Probes:** Probe all fractions with Na⁺/K⁺ ATPase and GAPDH antibodies to verify successful compartment isolation.

Neuropharmacology and Antiviral Applications

Causality & Mechanism of Action The steric hindrance provided by the 3,5-dimethyl groups is crucial for metabolic stability in systemic drug delivery. For instance, 4-amino-N-(2,6-dimethylphenyl)-**3,5-dimethylbenzamide** acts as a potent anticonvulsant. The dual methyl groups ortho to the benzamide linkage sterically preclude rapid N-acetylation by hepatic enzymes, drastically increasing the compound's plasma half-life and potentiating its central nervous system effects[4]. Additionally, conjugating the scaffold with an adamantyl group (N-2-

adamantyl-**3,5-dimethylbenzamide**) creates a lipophilic cage hypothesized to block viral M2 proton channels, preventing viral uncoating and replication[5].

Quantitative Summary of Biological Targets

The table below summarizes the diverse biological targets and quantitative efficacy metrics of key **3,5-dimethylbenzamide** derivatives.

Compound / Derivative	Primary Biological Target	Therapeutic Indication	Key Quantitative Metric
KB228	Glycogen Phosphorylase (GP)	Diabetes / Metabolic Syndrome	Significantly increases hepatic glucose uptake; upregulates UCP2 mRNA[1]
DM-PIT-1	PIP3 (Phosphatidylinositol (3,4,5)-trisphosphate)	Oncology (Glioblastoma)	57% U87MG viability at 50 μ M (PEG-PE encapsulated)
4-amino-N-(2,6-dimethylphenyl)-3,5-dimethylbenzamide	Metabolic N-acetylation enzymes	Epilepsy / Seizures	Oral ED50 of 5.6 mg/kg (MES-induced seizures in mice)[4]
N-2-adamantyl-3,5-dimethylbenzamide	Viral M2 Proton Channel (Hypothesized)	Viral Infections	EC50 determined via TCID50 viral yield reduction assay[5]

References

- Title: Glycogen Phosphorylase Inhibitor N-(3,5-Dimethyl-Benzoyl)-N'-(β -D-Glucopyranosyl)Urea Improves Glucose Tolerance under Normoglycemic and Diabetic Conditions and Rearranges Hepatic Metabolism Source: PLoS ONE URL:[[Link](#)]
- Title: Discovery and anticonvulsant activity of the potent metabolic inhibitor 4-amino-N-(2,6-dimethylphenyl)-**3,5-dimethylbenzamide** Source: Journal of Medicinal Chemistry URL:[[Link](#)]
- Title: The results of the three application examples. (A) The result of the carcinogenicity toxic compounds screening and the representative toxicophores Source: ResearchGate URL:

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- 2. Glycogen Phosphorylase Inhibitor N-(3,5-Dimethyl-Benzoyl)-N'-(β -D-Glucopyranosyl)Urea Improves Glucose Tolerance under Normoglycemic and Diabetic Conditions and Rearranges Hepatic Metabolism | PLOS One [journals.plos.org]
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